

Technical Guide: Spectroscopic Characterization of 5-Fluoro-MN-24 (5F-NNE1)[2]

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Compound of Interest

Compound Name: 5-Fluoro-MN-24

CAS No.: 1445580-60-8

Cat. No.: B592916

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Compound Identity & Structural Logic

5-Fluoro-MN-24 is a synthetic cannabinoid of the indole-3-carboxamide family.[2] It is the 5-fluoropentyl analogue of MN-24 (NNE1).[1] Unlike the JWH series (which possess a ketone linker), **5-Fluoro-MN-24** utilizes an amide linker bridging the indole core and the naphthalene moiety.[1] This structural distinction dictates its unique mass spectral fragmentation and IR absorption profiles.[1]

- Systematic Name: 1-(5-fluoropentyl)-N-(1-naphthalenyl)-1H-indole-3-carboxamide[2][3]
- Common Synonyms: 5F-NNE1, 5-Fluoro-NNE1[2][3]
- Molecular Formula: C

H

FN

O[1]

- Molecular Weight: 374.46 g/mol [2]
- CAS Number: 1445580-60-8[3]

Structural Visualization

The following diagram illustrates the core moieties (Indole, Amide Linker, Naphthalene) and the specific fluorinated tail that characterizes this analogue.[1]

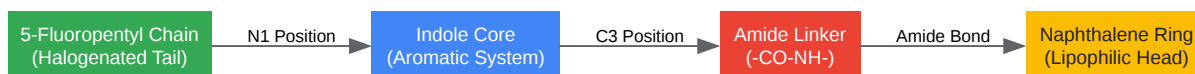


Figure 1: Structural connectivity of 5-Fluoro-MN-24 (5F-NNE1)

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Mass Spectrometry (GC-MS) Data

Mass spectrometry is the primary tool for forensic identification.[1][2] The amide linker in **5-Fluoro-MN-24** leads to a fragmentation pattern distinct from ketone-linked cannabinoids (e.g., JWH-018).

Fragmentation Pathway Analysis

In Electron Ionization (EI) at 70 eV, the molecule undergoes predictable bond scissions.[1]

- Molecular Ion (M⁺): Observed at m/z 374.[1]
- Amide Cleavage (Type A): Cleavage of the C-N amide bond is the dominant pathway, often yielding the naphthalen-1-amine fragment or the indole acylium ion.[1]
- Halogen Loss: Loss of the terminal fluorine atom (M-19) or HF (M-20) is common in fluorinated tails.[1][2]
- Base Peak: Typically associated with the naphthalene moiety (m/z 143) or the indole core depending on ionization energy distribution.[1]

Key Diagnostic Ions

Ion (m/z)	Fragment Identity	Structural Significance
374	Molecular Ion [M]	Confirms intact molecular weight (C
		H
		FN O).[1][2]
355	[M - F]	Loss of terminal Fluorine; characteristic of 5-fluoroalkyl chains.[1][2]
232	Indole Acylium Ion	1-(5-fluoropentyl)-1H-indole-3-carbonyl cation.[2][4]
143	Naphthylamine Cation	Base Peak (Typical).[1][2] Result of amide hydrolysis/cleavage.
115	Indene Cation	Secondary fragmentation of the indole/naphthalene core.[1]

Experimental Protocol: GC-MS Analysis

- Instrument: Agilent 5977B MSD or equivalent.
- Column: DB-5MS or Rxi-5Sil MS (30 m × 0.25 mm, 0.25 µm film).[1][2]
- Carrier Gas: Helium @ 1.0 mL/min (constant flow).
- Inlet Temperature: 280°C.[1]
- Temperature Program:
 - Hold at 80°C for 1.0 min.
 - Ramp 30°C/min to 280°C.

- Hold at 280°C for 15.0 min.
- MS Source/Quad: 230°C / 150°C.[1]

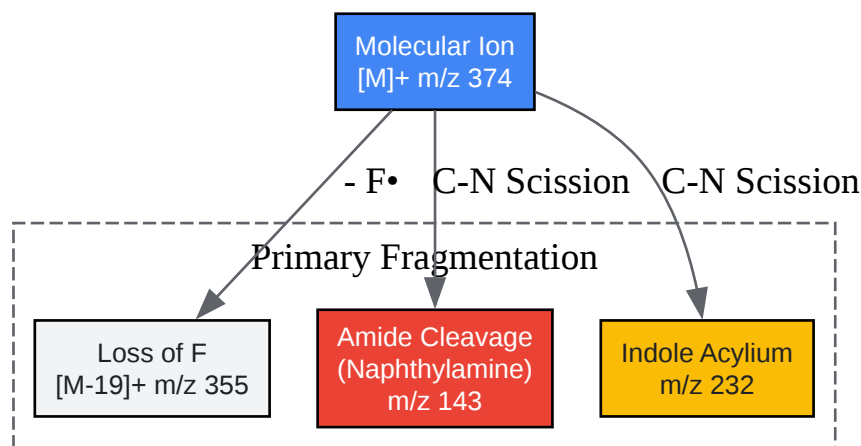


Figure 2: EI-MS Fragmentation Pathway for 5-Fluoro-MN-24

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[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the definitive structural proof, specifically distinguishing the isomerism of the fluoropentyl chain and the substitution pattern on the indole/naphthalene rings.[1]

¹H NMR Data (Proton)

- Solvent: CDCl₃

or DMSO-d₆

[2]

- Frequency: 400 MHz or higher recommended.[1]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Notes
8.00 - 8.30	Multiplet	Ar-H	Naphthalene/Indole	Low-field aromatics (H2 of indole, H1' of naphthalene).[2]
7.80 - 7.95	Broad Singlet	1H	NH (Amide)	Characteristic amide proton; disappears with D O shake.[1][2]
7.30 - 7.60	Multiplet	Ar-H	Aromatics	Overlapping aromatic protons. [1][2]
4.45	dt (Hz)	2H	-CH F	Diagnostic Signal. Terminal methylene coupled to Fluorine.
4.15 - 4.25	Triplet	2H	N-CH -	Methylene attached to Indole Nitrogen. [1][2]
1.65 - 1.85	Multiplet	4H	Alkyl Chain	C2 and C4 of pentyl chain.[1]
1.45 - 1.55	Multiplet	2H	Alkyl Chain	C3 (middle) of pentyl chain.[1] [2]

19F NMR Data (Fluorine)

This is the most rapid method for confirming the "5-fluoro" modification.^[1]

- Shift: -218 to -220 ppm (referenced to CFCI

).^[2]

- Pattern: Triplet of triplets (tt) or broad multiplet, due to coupling with the adjacent methylene protons.^[1]

Experimental Protocol: NMR Sample Prep

- Mass: Dissolve 5–10 mg of pure sample.
- Solvent: Use 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% TMS as internal standard.
- Tube: Transfer to a high-quality 5mm NMR tube.
- Acquisition:
 - ¹H: 16 scans, 1s relaxation delay.
 - ¹⁹F: 32 scans, coupled mode to observe proton splitting (optional).

Infrared (IR) Spectroscopy

IR spectroscopy is useful for rapid screening of the functional groups, particularly the amide carbonyl and the fluorinated tail.^[1]

Key Absorption Bands (ATR-FTIR)

Wavenumber (cm)	Functional Group	Vibration Mode
3200 - 3400	N-H	Stretch (Amide).[2] Often sharp in crystalline solids.
3050 - 3100	C-H (Ar)	Aromatic C-H stretch.[1][2]
2850 - 2950	C-H (Alk)	Aliphatic C-H stretch (Pentyl chain).[1][2]
1620 - 1660	C=O	Amide I Band. Lower frequency than ketones due to resonance.[1][2]
1500 - 1600	C=C	Aromatic ring breathing modes.[1][2]
1100 - 1200	C-F	C-F stretch (often obscured but diagnostic in fingerprint).[1][2]

Experimental Protocol: ATR-FTIR

- Blank: Perform background scan with clean ATR crystal (Diamond or ZnSe).[1]
- Sample: Place ~2 mg of solid sample on the crystal.
- Pressure: Apply standard pressure using the anvil to ensure good contact.
- Scan: Collect 16-32 scans at 4 cm resolution.
- Correction: Apply ATR correction if comparing to transmission libraries.

References

- European Monitoring Centre for Drugs and Drug Addiction (EMCDDA). Synthetic cannabinoids and 'Spice' drug profile.[1] Available at: [\[Link\]](#)[1][2]

- United Nations Office on Drugs and Crime (UNODC). Recommended Methods for the Identification and Analysis of Synthetic Cannabinoid Receptor Agonists in Seized Materials. [1] (2013). [1] Available at: [\[Link\]](#) [1] [2]
- Banister, S. D., et al. "Pharmacology of Indole and Indazole Synthetic Cannabinoid Receptor Agonists." [1] ACS Chemical Neuroscience, 2015. [1] (Contextual grounding for amide-linker cannabinoid shifts).

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